

Sourcing 2-Bromo-3-chlorobenzoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *2-Bromo-3-chlorobenzoic acid*

Cat. No.: *B1265920*

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For researchers, scientists, and professionals in drug development, the timely procurement of high-purity chemical reagents is a critical determinant of project success. This technical guide provides an in-depth overview of the supply landscape for **2-Bromo-3-chlorobenzoic acid** (CAS No. 56961-26-3), a key building block in the synthesis of various pharmaceutical and agrochemical compounds. This document outlines key suppliers, typical availability, and technical specifications to aid in making informed purchasing decisions.

Chemical and Physical Properties

2-Bromo-3-chlorobenzoic acid is a halogenated aromatic carboxylic acid. Its fundamental properties are summarized below:

Property	Value
CAS Number	56961-26-3
Molecular Formula	C ₇ H ₄ BrClO ₂
Molecular Weight	235.47 g/mol [1] [2]
Purity	Typically ≥98% [1] [2] [3]
Melting Point	143-146 °C [2]
Appearance	Solid

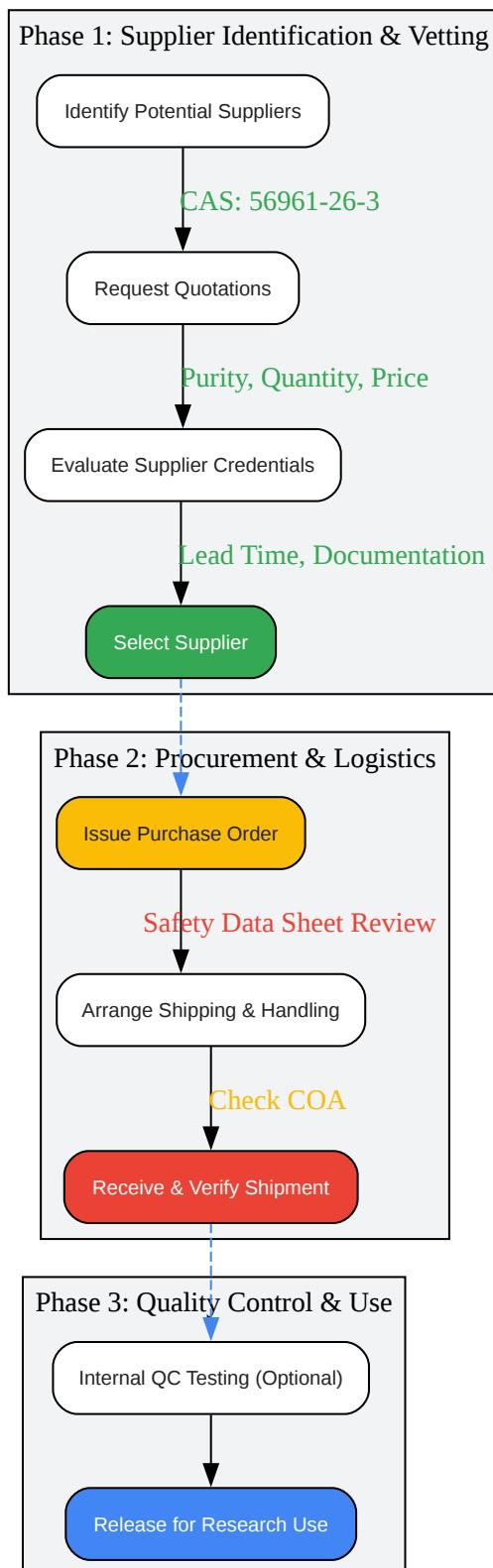
Supplier and Availability Overview

The availability of **2-Bromo-3-chlorobenzoic acid** ranges from small research quantities to bulk orders. The following table summarizes a selection of suppliers and their current offerings. Please note that pricing and availability are subject to change and should be verified directly with the supplier.

Supplier	Product Code(s)	Purity	Available Quantities	Price (USD)	Notes
Aladdin Scientific	ALA-P112436	min 98%	1 g	\$49.99	For professional research and industrial use only.[1]
Oakwood Chemical	038275	98%	1 g, 5 g, 25 g, 100 g, 500 g	\$28.00 (1g) to \$2,664.00 (500g)	Inquire for out-of-stock items.[2]
Parchem	N/A	N/A	N/A	Inquire	Specialty chemical supplier.[4]
Sunway Pharm Ltd	CB51215	N/A	N/A	Inquire	Provides COA, Datasheet, and NMR upon request. [5]
Sigma-Aldrich	SY3H315B0E 59 (Synthonix), FLUH99C791 85 (Fluorochem)	N/A	N/A	Inquire	Distributes for multiple manufacturer s.[6]
BLD Pharm	N/A	N/A	N/A	Inquire	Special offers may be available for online orders. [7]
CyclicPharma	SL12435	NLT 98%	N/A	Inquire	[3]

Procurement Workflow

The process of acquiring **2-Bromo-3-chlorobenzoic acid** for research purposes typically follows a standardized workflow. This involves identifying potential suppliers, evaluating their offerings, and proceeding with the procurement process.



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Procurement workflow for **2-Bromo-3-chlorobenzoic acid**.

Experimental Protocols

As **2-Bromo-3-chlorobenzoic acid** is a chemical intermediate, specific experimental protocols are highly dependent on the target molecule and reaction scheme. Researchers should refer to relevant synthetic organic chemistry literature for detailed methodologies. Key considerations when handling this compound include:

- Safety Precautions: Always handle **2-Bromo-3-chlorobenzoic acid** in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Refer to the supplier's Safety Data Sheet (SDS) for comprehensive safety information.
- Solubility: Determine the appropriate solvent for your reaction. Solubility data may be available from the supplier or can be determined experimentally on a small scale.
- Reaction Monitoring: Techniques such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or Nuclear Magnetic Resonance (NMR) spectroscopy should be used to monitor the progress of the reaction.

This guide provides a foundational overview for sourcing **2-Bromo-3-chlorobenzoic acid**. For specific applications and handling procedures, researchers should consult peer-reviewed literature and the supplier's technical documentation.

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- To cite this document: BenchChem. [Sourcing 2-Bromo-3-chlorobenzoic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265920#2-bromo-3-chlorobenzoic-acid-suppliers-and-availability]

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